

Phloem Mobility of Epyrifenacil's Acid Metabolite: A Technical Guide

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Compound of Interest

Compound Name: *Epyrifenacil*

Cat. No.: *B8306211*

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Executive Summary

Epyrifenacil is a novel protoporphyrinogen oxidase (PPO)-inhibiting herbicide with systemic activity against a broad spectrum of weeds.[1][2] Its efficacy as a systemic herbicide is not due to the parent compound but rather the phloem mobility of its primary metabolite, a carboxylic acid derivative referred to as S-3100-CA.[1][2] This technical guide provides an in-depth analysis of the phloem mobility of this acid metabolite, consolidating available data, outlining detailed experimental protocols for its study, and presenting signaling pathways and experimental workflows through explanatory diagrams. While specific quantitative data on the translocation rates and concentrations of S-3100-CA in plants are not extensively available in public literature, this guide synthesizes the established mechanism of action and theoretical principles governing its movement within the plant vascular system.

Introduction to Epyrifenacil and its Systemic Action

Epyrifenacil is applied as an ethyl ester proherbicide.[3] Following foliar application, it is rapidly absorbed by the leaves and hydrolyzed to its biologically active carboxylic acid metabolite, S-3100-CA. This conversion is critical for its systemic activity. Studies on corn and wild soybean have demonstrated that the parent **epyrifenacil** is largely confined to the treated leaves, while the acid metabolite is detected in distal parts of the plant, including the apical meristems. This indicates that S-3100-CA is the mobile form of the herbicide responsible for its systemic herbicidal effects.

The systemic movement of S-3100-CA is believed to occur primarily through the phloem, the plant's vascular tissue responsible for transporting sugars and other organic molecules from the leaves (sources) to areas of active growth or storage (sinks). This phloem mobility allows the herbicide to reach and control weeds that may not have been directly sprayed, a key advantage for effective weed management.

Physicochemical Properties and Phloem Mobility

The phloem mobility of a xenobiotic is significantly influenced by its physicochemical properties, particularly its lipophilicity (LogP) and acidity (pKa). The "weak acid trap" model is a widely accepted theory explaining the accumulation of certain herbicides in the phloem.

The Weak Acid Trap Model

The model posits that for a weak acid to be phloem-mobile, it should have an optimal balance of lipophilicity to cross cell membranes in its undissociated form and a pKa that allows it to become trapped in the alkaline environment of the phloem's sieve tubes in its dissociated, less membrane-permeable form.

Physicochemical Properties of Epyrifenacil and its Acid Metabolite

While experimentally determined physicochemical properties for S-3100-CA are not readily available in the public domain, computational methods can provide reliable estimates.

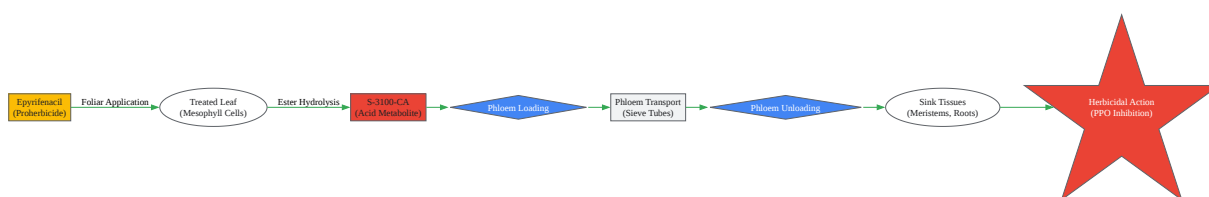
Compound	Molecular Formula	Molar Mass (g/mol)	LogP (estimated)	pKa (estimated)
Epyrifenacil	C ₂₁ H ₁₆ ClF ₄ N ₃ O ₆	517.81	3.8	Not Applicable (Ester)
S-3100-CA (Acid Metabolite)	C ₁₉ H ₁₂ ClF ₄ N ₃ O ₆	489.77	2.5	3.5

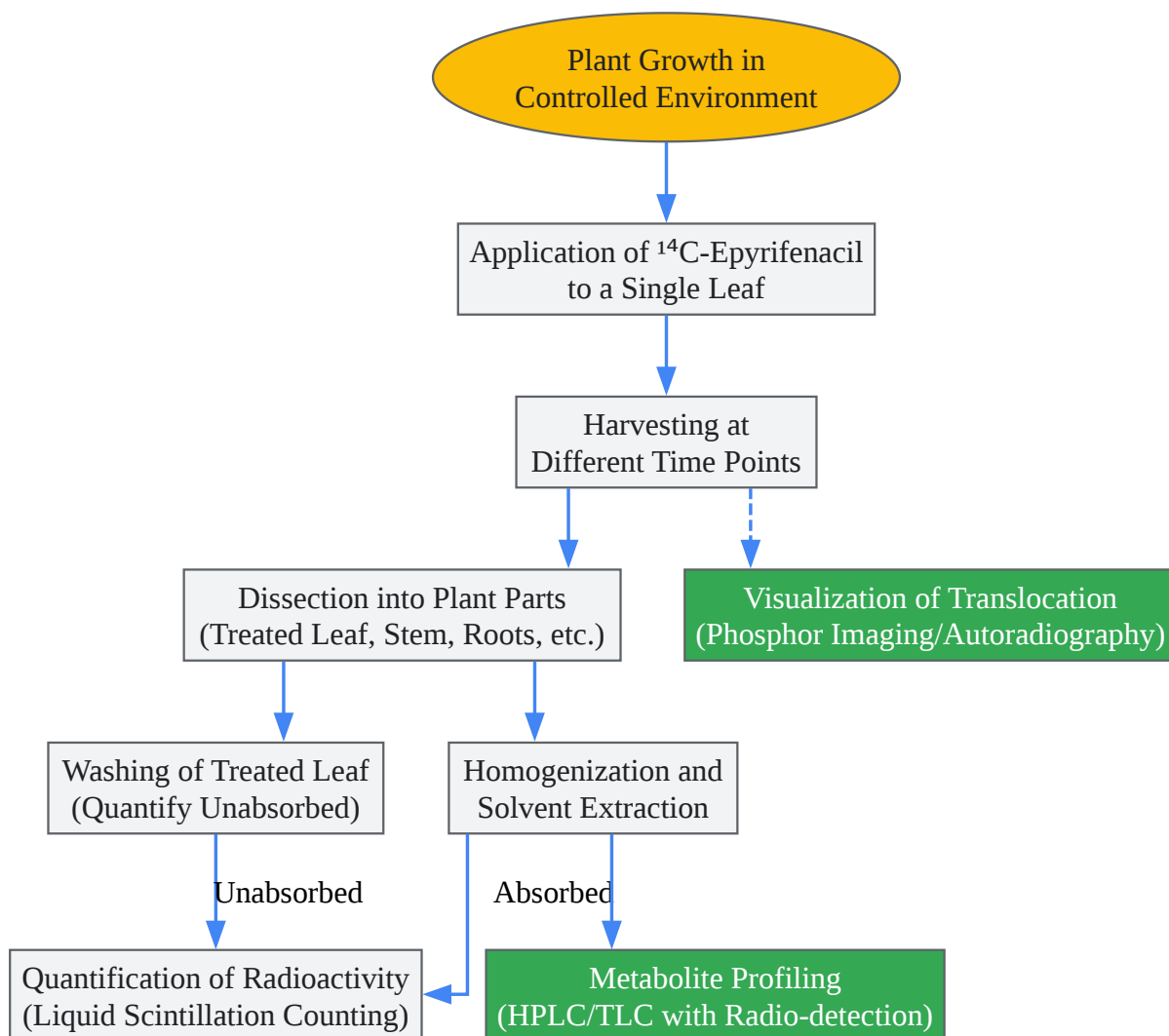
Note: LogP and pKa values for S-3100-CA are estimated using computational models and should be considered as approximations.

The estimated LogP of S-3100-CA (around 2.5) suggests it has intermediate lipophilicity, which is favorable for crossing plant cell membranes. The estimated pKa of approximately 3.5 indicates that it is a weak acid. In the relatively neutral to slightly acidic environment of the apoplast (cell wall space), a significant portion of S-3100-CA will be in its undissociated, more lipophilic form, allowing it to diffuse across the plasma membranes of phloem companion cells and sieve elements. Once inside the alkaline environment of the sieve tube (pH ~7.5-8.5), the acid will dissociate into its anionic form. This charged form is significantly less membrane-permeable, effectively "trapping" the herbicide within the phloem for long-distance transport.

Metabolism and Translocation Pathway

The conversion of **epyrifenacil** to its phloem-mobile acid metabolite is a critical first step for its systemic action.





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